

Technical Guide: Safe Handling and Storage of 2-Methoxy-4-methylpyridine

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Compound of Interest

Compound Name: 2-Methoxy-4-methylpyridine

Cat. No.: B011731

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This guide serves as a critical technical resource for researchers, scientists, and drug development professionals. Its purpose is to provide clear, actionable information and troubleshooting advice for the safe handling, storage, and disposal of **2-Methoxy-4-methylpyridine** (CAS No. 100848-70-2), a versatile intermediate in pharmaceutical and agrochemical synthesis.^[1] Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

Core Safety Profile (At-a-Glance)

Before handling **2-Methoxy-4-methylpyridine**, a thorough understanding of its chemical and hazardous properties is non-negotiable. The tables below summarize this critical information.

Table 1: Physical & Chemical Properties

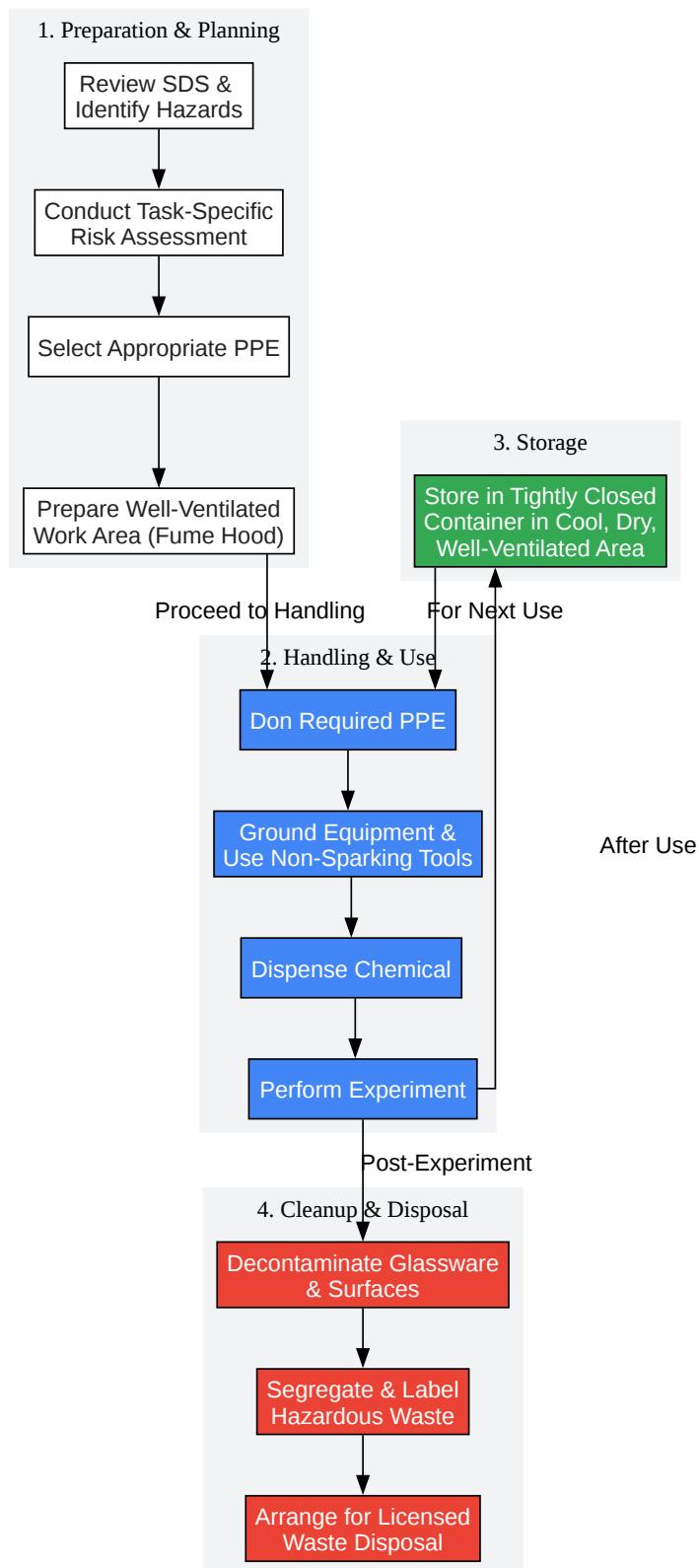
Property	Value	Source(s)
CAS Number	100848-70-2	[1] [2]
Molecular Formula	C ₇ H ₉ NO	[1] [2] [3]
Molecular Weight	123.15 g/mol	[1] [2]
Appearance	Clear, colorless to yellow liquid	[1]
Boiling Point	152-153 °C	[4] [5]
Flash Point	53 °C	[4]
Density	~1.001 g/cm ³	[4] [5]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[2] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2] [6]

Risk Assessment and Control Workflow

A systematic approach is crucial for managing the risks associated with **2-Methoxy-4-methylpyridine**. The following workflow diagram illustrates the key stages, from procedural planning to final waste disposal. Each step is a critical control point for ensuring safety.

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Caption: Workflow for Safe Handling of **2-Methoxy-4-methylpyridine**.

This workflow emphasizes a closed-loop system where preparation, handling, and disposal are interconnected phases of a single safe process. The causality is clear: understanding the hazards (flammability, irritation) directly informs the necessary controls (ventilation, PPE, grounding).[2][7]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses specific issues and questions that users may encounter during their experiments in a direct question-and-answer format.

Q1: What are the primary hazards I should be aware of before starting my experiment?

A: You must be aware of four primary hazards:

- Flammability: With a flash point of 53°C, it is a flammable liquid.[4] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[7] Keep it away from heat, sparks, open flames, and hot surfaces.[8]
- Skin Irritation: It is classified as a skin irritant (H315).[2][6] Direct contact can cause redness and irritation.
- Serious Eye Irritation: It can cause serious eye irritation (H319).[2][6] Accidental splashes can lead to significant discomfort and potential damage.
- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory irritation (H335).[2][6] This is why working in a well-ventilated area is mandatory.

Q2: What specific Personal Protective Equipment (PPE) is required for handling **2-Methoxy-4-methylpyridine?**

A: A task-specific hazard assessment should always be performed.[9] However, the following PPE is generally required:

- Eye/Face Protection: Wear chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards.[10] If there is a significant splash hazard, a face shield should be worn in addition to goggles.[9][11]

- Hand Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene).
[12][13] Gloves must be inspected for integrity before use and changed immediately if contaminated.[10]
- Body Protection: A lab coat is mandatory. For handling larger quantities, consider a flame-retardant lab coat and a chemical-resistant apron.[9][10] Ensure you are wearing long pants and closed-toe shoes.[9]
- Respiratory Protection: Use this chemical only in a chemical fume hood or a well-ventilated area.[7][14] If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved respirator with appropriate cartridges is necessary.[7][15]

Q3: What are the ideal storage conditions for this chemical? The supplier recommends refrigeration, is that always necessary?

A: The standard and universally required storage conditions are to keep the container tightly closed in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials.[8][10][14] Some suppliers may recommend refrigerated storage (e.g., 0-8°C) to ensure long-term purity and stability.[1]

- Causality: Refrigeration slows down potential degradation pathways over long periods. For routine, short-term use, storage in a dedicated, ventilated flammables cabinet at ambient temperature is often sufficient, provided it is away from heat sources.[8] Always default to the manufacturer's specific recommendation on the Safety Data Sheet (SDS) or product label.

Q4: I've detected a faint odor while working in the fume hood. What should I do?

A: An odor indicates a potential containment breach and inhalation exposure. Do not ignore it.

- Check Fume Hood Sash: Ensure the sash is at the lowest practical working height to maximize airflow velocity.
- Check for Spills: Look for any small drips or spills inside the hood.
- Seal Your Container: Ensure the primary container is properly sealed when not actively dispensing.

- Assess Ventilation: If the odor persists, cease work, close the container, lower the sash completely, and leave the area. Report the issue to your lab manager or Environmental Health & Safety (EHS) department to have the fume hood's performance evaluated.

Q5: How do I handle a small spill (<100 mL) in the fume hood?

A: Follow this step-by-step protocol:

- Alert Personnel: Inform others in the immediate area of the spill.
- Ensure Ventilation: Keep the fume hood running.
- Remove Ignition Sources: Turn off any nearby hot plates, stirrers, or other potential ignition sources.[\[10\]](#)
- Don PPE: Ensure you are wearing the appropriate PPE as described in Q2.
- Contain & Absorb: Cover the spill with an inert absorbent material, such as vermiculite, dry sand, or a commercial chemical absorbent.[\[8\]](#) Do not use combustible materials like paper towels.
- Collect Waste: Using non-sparking tools (e.g., plastic scoop), carefully collect the absorbed material and place it into a designated, properly labeled hazardous waste container.[\[7\]\[10\]](#)
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the incident to your supervisor or EHS department according to your institution's policy.

Q6: What are the immediate first aid steps in case of accidental exposure?

A: Immediate action is critical. Always have the SDS readily available for emergency responders.[\[15\]](#)

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[10\]\[14\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [\[14\]](#)[\[15\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [\[14\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [\[10\]](#)[\[15\]](#)

Q7: How do I properly dispose of waste containing **2-Methoxy-4-methylpyridine**?

A: This chemical must be disposed of as hazardous waste.

- Waste Collection: Collect all waste (unused product, contaminated absorbents, and disposable PPE) in a clearly labeled, sealed, and chemically compatible container. [\[13\]](#)
- Labeling: The label must clearly state "Hazardous Waste" and list the chemical contents, including **2-Methoxy-4-methylpyridine**.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's licensed chemical waste disposal service. [\[10\]](#)[\[14\]](#) Under no circumstances should this chemical be poured down the drain or disposed of in regular trash. [\[8\]](#)[\[13\]](#)

Q8: What materials or chemicals are incompatible with **2-Methoxy-4-methylpyridine**?

A: To prevent hazardous reactions, store **2-Methoxy-4-methylpyridine** away from incompatible materials. These primarily include:

- Strong oxidizing agents: (e.g., nitrates, peroxides, chlorates)
- Strong acids: (e.g., sulfuric acid, hydrochloric acid)

- Acid chlorides
- Acid anhydrides

Contact with these substances can lead to vigorous, exothermic reactions.[\[8\]](#)[\[15\]](#)

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Methoxy-4-methylpyridine | C7H9NO | CID 14223472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 2-Methoxy-4-methylpyridine CAS#: 100848-70-2 [amp.chemicalbook.com]
- 5. 2-Methoxy-4-methylpyridine | CAS#:100848-70-2 | Chemsoc [chemsoc.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. jubilantingrevia.com [jubilantingrevia.com]
- 9. wm.edu [wm.edu]
- 10. echemi.com [echemi.com]
- 11. americanchemistry.com [americanchemistry.com]
- 12. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 13. benchchem.com [benchchem.com]
- 14. aksci.com [aksci.com]
- 15. fishersci.com [fishersci.com]
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